

# Handling and storage guidelines for "Methyl 6-amino-3-chloropicolinate"

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## Compound of Interest

Compound Name: Methyl 6-amino-3-chloropicolinate

Cat. No.: B596375

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## Application Notes: Methyl 6-amino-3-chloropicolinate

### Compound Identification:

- IUPAC Name: Methyl 6-amino-3-chloropyridine-2-carboxylate
- CAS Number: 866755-17-7
- Molecular Formula: C<sub>7</sub>H<sub>7</sub>ClN<sub>2</sub>O<sub>2</sub>
- Molecular Weight: 186.60 g/mol

**Description:** **Methyl 6-amino-3-chloropicolinate** is a substituted picolinate ester. It serves as a key building block and intermediate in organic synthesis, particularly in the development of pharmaceutical compounds and agrochemicals. Its structure, featuring an amino group, a chlorine atom, and a methyl ester on a pyridine ring, offers multiple reactive sites for chemical modification.

**Applications:** This compound is primarily utilized in medicinal chemistry and drug discovery as a scaffold or intermediate for synthesizing more complex molecules. The amino and chloro-substituents allow for a variety of coupling reactions, such as Suzuki, Buchwald-Hartwig, and nucleophilic aromatic substitution reactions, to build molecular diversity.

# Physicochemical and Safety Data

Table 1: Physicochemical Properties

Property	Value	Reference
Physical State	Solid (powder/crystals)	
Appearance	White to off-white or light yellow	
Melting Point	138 - 142 °C	
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol.	
Storage Temperature	2 - 8 °C	

Table 2: Hazard and Precautionary Information

Hazard Statement	Precautionary Statement	Pictogram
H302: Harmful if swallowed.	P264: Wash skin thoroughly after handling.	GHS07 (Exclamation Mark)
H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.	
H319: Causes serious eye irritation.	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
H335: May cause respiratory irritation.	P302+P352: IF ON SKIN: Wash with plenty of soap and water.	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.		
P330: Rinse mouth.		

## Experimental Protocols

### Protocol 1: General Handling and Weighing

Objective: To safely handle and accurately weigh **Methyl 6-amino-3-chloropicolinate** for experimental use.

Materials:

- **Methyl 6-amino-3-chloropicolinate**
- Spatula

- Weighing paper or boat
- Analytical balance
- Fume hood
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves.

**Procedure:**

- Ensure all operations are performed within a certified chemical fume hood.
- Don appropriate PPE before handling the compound.
- Allow the container of **Methyl 6-amino-3-chloropicolinate** to equilibrate to room temperature before opening to prevent moisture condensation.
- Place a clean weighing paper or boat on the analytical balance and tare the balance.
- Carefully use a clean spatula to transfer the desired amount of the compound onto the weighing paper. Avoid generating dust.
- Record the exact weight.
- Securely close the compound's container and return it to the recommended storage condition (2 - 8 °C).
- Clean the spatula and the weighing area thoroughly after use.

## Protocol 2: Preparation of a Stock Solution in DMSO

Objective: To prepare a 10 mM stock solution of **Methyl 6-amino-3-chloropicolinate** in DMSO.

**Materials:**

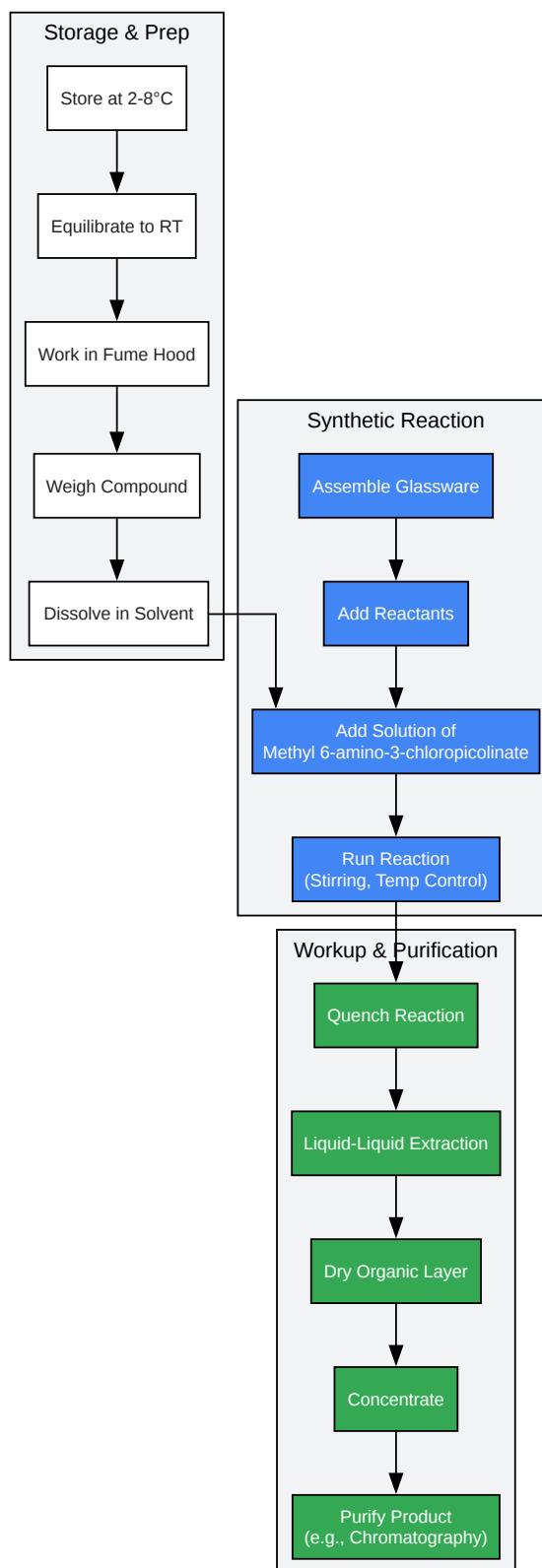
- **Methyl 6-amino-3-chloropicolinate** (MW: 186.60 g/mol )
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Pipettes
- Vortex mixer

Procedure:

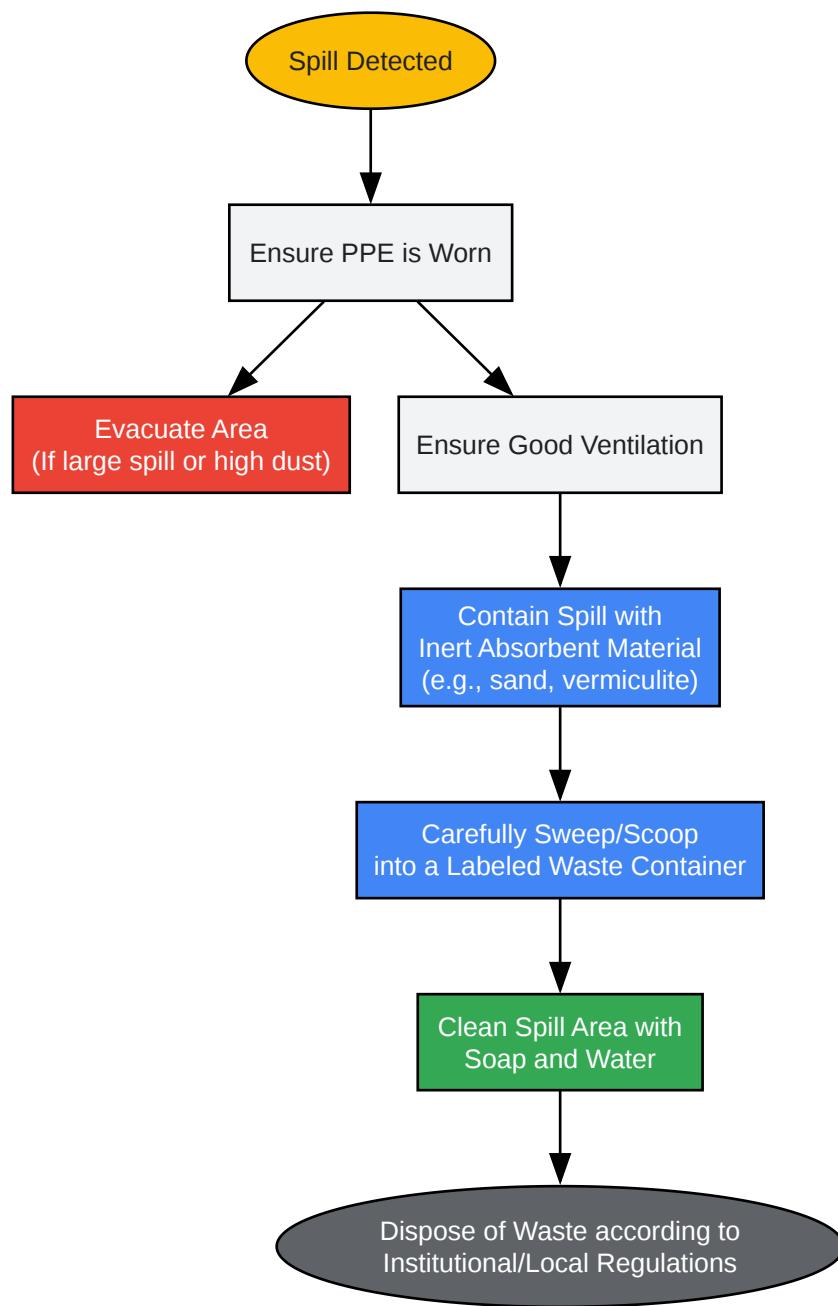
- Calculate the mass of **Methyl 6-amino-3-chloropicolinate** required. For 10 mL of a 10 mM solution:
  - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight ( g/mol )
  - Mass = 0.010 mol/L x 0.010 L x 186.60 g/mol = 0.01866 g = 18.66 mg
- Following Protocol 1, accurately weigh approximately 18.66 mg of the compound.
- Transfer the weighed compound to the 10 mL volumetric flask.
- Add approximately 7-8 mL of DMSO to the flask.
- Gently swirl the flask or use a vortex mixer until the solid is completely dissolved.
- Once dissolved, add DMSO to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution appropriately, protected from light and moisture.

## Diagrams and Workflows



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Caption: General workflow for using the compound in a synthesis.



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Caption: Decision and action workflow for a solid chemical spill.

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